

Technical Support Center: Chromium(III) Nitrate Nonahydrate Solutions

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Compound of Interest

Compound Name: Chromium(III) nitrate nonahydrate

Cat. No.: B1588484

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This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability of **Chromium(III) nitrate nonahydrate** ($\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$) solutions. It includes frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the expected shelf life and stability of a **Chromium(III) nitrate nonahydrate** solution?

A: Under proper storage conditions, **Chromium(III) nitrate nonahydrate** solutions are generally stable.^{[1][2]} While some sources indicate a "fair shelf life," others suggest it can be indefinite if stored correctly in a cool, dry, and dark environment.^{[1][3]} The solid form decomposes at temperatures above 100°C.^[4]

Q2: What are the primary factors that affect the stability of the solution?

A: The stability of $\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ solutions is primarily influenced by three factors:

- **Temperature:** Elevated temperatures can accelerate decomposition.^{[1][2][4]} The solution should be stored in a cool place.^{[5][6]}
- **Light:** Exposure to sunlight should be avoided, as it can potentially degrade the solution.^[6]

- pH: The pH of the solution is critical. Aqueous solutions of Chromium(III) nitrate are naturally acidic (pH 2-3 for a 50 g/L solution) due to the hydrolysis of the hydrated chromium ion.^{[7][8]} Increasing the pH above 4 can lead to the hydrolysis and precipitation of chromium(III) hydroxide ($\text{Cr}(\text{OH})_3$).^[9]

Q3: My solution has changed color from its original violet to green. What does this indicate?

A: The violet color of a fresh solution is due to the presence of the hexaaquachromium(III) ion, $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$.^{[4][10]} A color change to green typically indicates a change in the coordination sphere of the chromium ion. This can be caused by factors such as aging, changes in temperature, or the displacement of water ligands by other ions, leading to the formation of different chromium complexes.^{[10][11]} While the solution may still contain Cr(III), its chemical nature has changed, which could impact experiments sensitive to the specific coordination complex.

Q4: What are the decomposition products of Chromium(III) nitrate?

A: When heated to decomposition, the compound can release toxic nitrogen oxides and chromium dioxide fumes.^[2] In aqueous solutions, instability, particularly due to an increase in pH, results in the precipitation of green chromium(III) hydroxide.^[10]

Q5: What are the ideal storage conditions for these solutions?

A: To maximize stability and shelf life, store solutions in tightly sealed containers in a cool, dry, and well-ventilated area.^{[1][5][12]} It is crucial to protect the solution from heat sources, direct sunlight, and incompatible materials such as organic compounds, combustibles, and reducing agents.^{[2][6]}

Troubleshooting Guide

Problem: My purple/violet Chromium(III) nitrate solution has turned green.

- Possible Cause: This is likely due to a change in the coordination complex of the chromium ion over time or due to thermal stress. The $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$ (violet) complex may have partially converted to other aquated species.

- **Solution:** For most applications, this green solution may still be usable as a source of Cr(III) ions. However, if your experiment is sensitive to the specific coordination chemistry of the hexaaqua complex, it is recommended to prepare a fresh solution. To prevent this, ensure the solution is stored at a consistently cool temperature and protected from light.

Problem: A green precipitate has formed in my solution.

- **Possible Cause:** The formation of a green precipitate, likely Chromium(III) hydroxide ($\text{Cr}(\text{OH})_3$), is a clear sign of hydrolysis.^[10] This is typically caused by an increase in the solution's pH to a value greater than 4.^[9] Contamination from alkaline substances or leaching from glass storage containers over long periods can cause this pH shift.
- **Solution:** The solution is no longer homogeneous and its concentration is altered. It is strongly recommended to discard the solution following appropriate hazardous waste disposal protocols and prepare a fresh batch.^[5] Use high-purity water and consider storing the solution in polyethylene containers to avoid pH changes.^[13]

Problem: How can I verify if my aged solution is still suitable for my experiment?

- **Solution:**
 - **Visual Inspection:** Check for color changes or the presence of any precipitate. A clear, violet solution is ideal.^[1]
 - **pH Measurement:** Measure the pH of the solution. A significant deviation from the expected acidic pH of 2-3 could indicate contamination or degradation.^[7]
 - **Concentration Analysis:** If your application requires precise concentration, consider re-standardizing the solution using techniques like Inductively Coupled Plasma (ICP) or Atomic Absorption (AA) spectroscopy.

Quantitative Data

The following table summarizes key quantitative data for **Chromium(III) nitrate nonahydrate**.

Property	Value	References
Chemical Formula	$\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$	[1][4]
Molar Mass	400.15 g/mol	[1][12][14]
Appearance	Purple/violet crystalline solid	[4][11][14]
Melting Point	60 °C (decomposes)	[1][4][7]
Solubility in Water	208 g / 100 g H ₂ O at 15°C	[14][15]
pH of Solution	2-3 (for 50 g/L at 20°C)	[7]

Experimental Protocols

Protocol 1: Preparation of a 0.1 M **Chromium(III) Nitrate Nonahydrate** Solution

- Materials:
 - Chromium(III) nitrate nonahydrate** ($\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$, M.W. = 400.15 g/mol)
 - Deionized or distilled water
 - Volumetric flask (e.g., 1000 mL)
 - Weighing balance
 - Magnetic stirrer and stir bar
- Procedure:
 - Calculate the required mass of $\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$. For 1 liter of a 0.1 M solution, you will need: $0.1 \text{ mol/L} \times 1 \text{ L} \times 400.15 \text{ g/mol} = 40.015 \text{ g}$.
 - Accurately weigh out 40.015 g of the solid salt and transfer it to a beaker containing approximately 800 mL of deionized water.
 - Place the beaker on a magnetic stirrer and stir until the solid is completely dissolved. The solution should appear clear and violet.

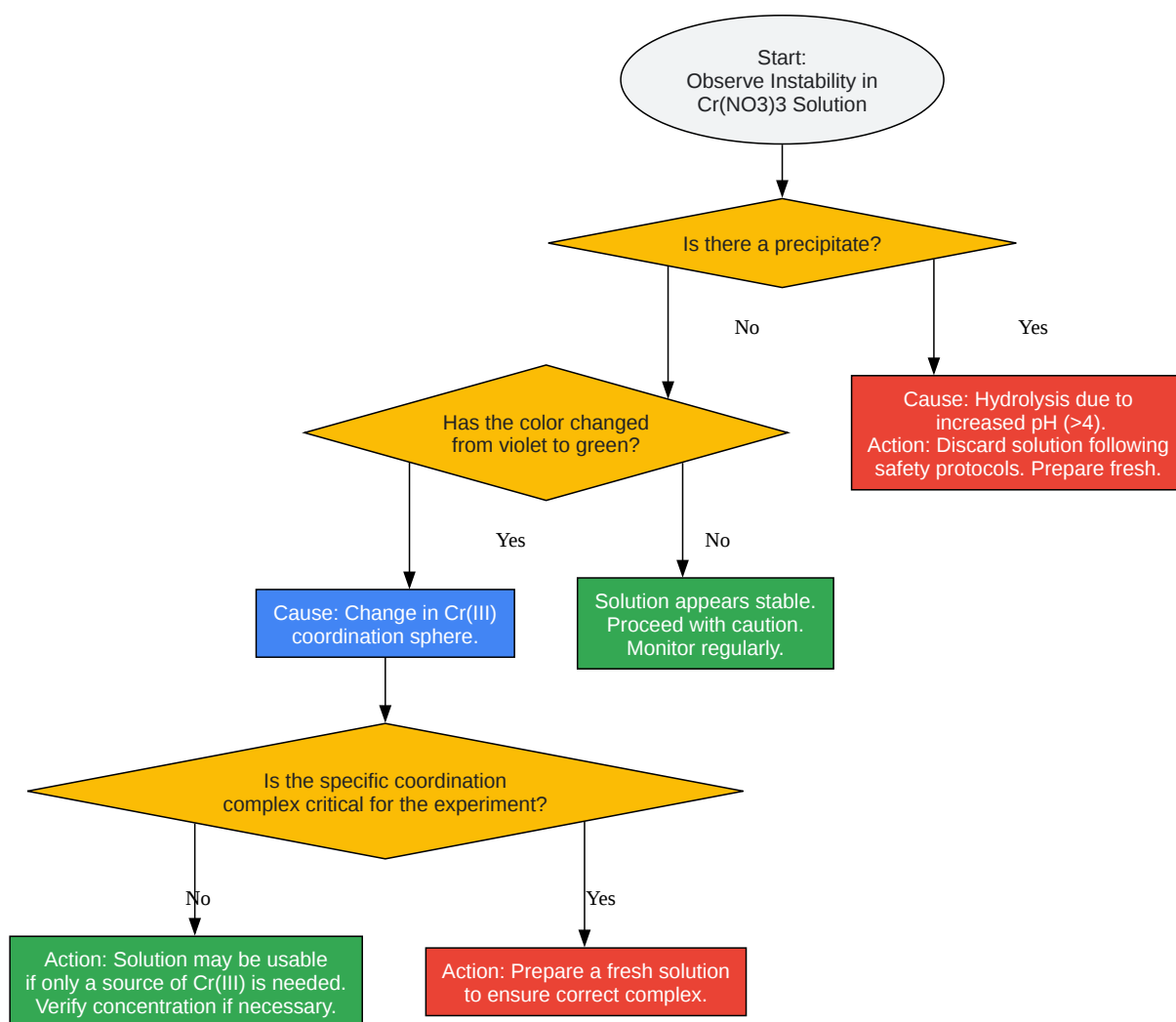
4. Carefully transfer the dissolved solution into a 1000 mL volumetric flask.
5. Rinse the beaker with small amounts of deionized water and add the rinsings to the volumetric flask to ensure a complete transfer.
6. Add deionized water to the flask until the bottom of the meniscus reaches the calibration mark.
7. Cap the flask and invert it several times to ensure the solution is homogeneous.
8. Transfer the solution to a clean, clearly labeled storage bottle. Store in a cool, dark place.

Protocol 2: Assessment of Solution Stability

- Objective: To monitor the stability of a prepared solution over time under specific storage conditions.
- Procedure:
 1. Prepare a fresh solution of **Chromium(III) nitrate nonahydrate** as described in Protocol 1.
 2. Immediately after preparation ($T=0$), perform the following baseline measurements:
 - Visual Observation: Record the color and clarity of the solution.
 - pH Measurement: Calibrate a pH meter and measure the initial pH of the solution.
 - (Optional) UV-Vis Spectroscopy: Obtain an absorbance spectrum (typically between 300-700 nm) to record the initial spectral profile, noting the lambda max for the $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$ complex.
 3. Store the solution under the desired conditions (e.g., room temperature on a lab bench vs. refrigerated and protected from light).
 4. At regular intervals (e.g., weekly or monthly), repeat the measurements from step 2.

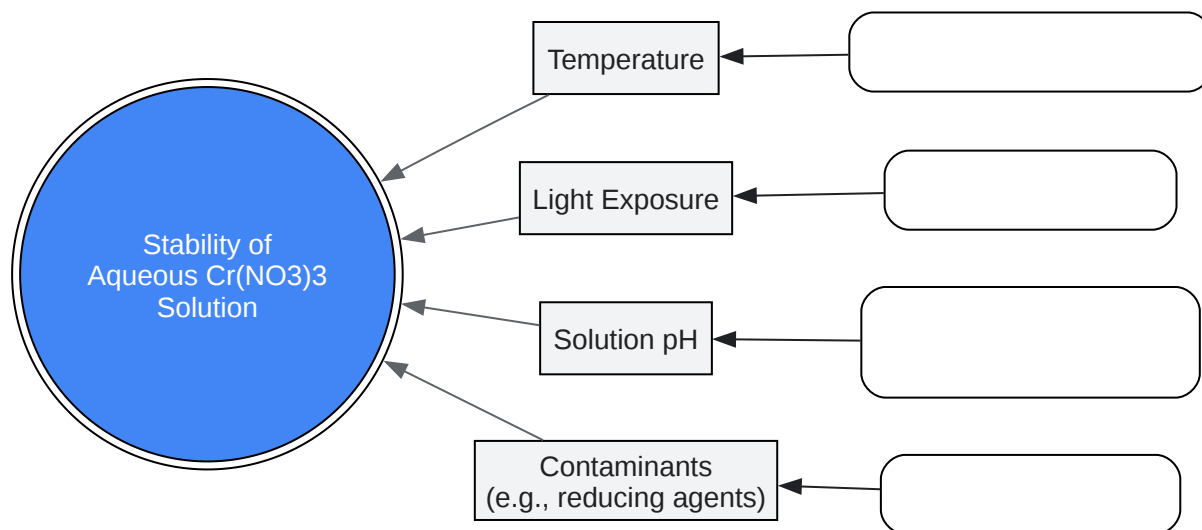
5. Analysis: Compare the results over time. A stable solution will show minimal to no change in color, pH, or spectral profile. Significant changes, such as a color shift from violet to green, an increase in pH, or the appearance of new absorbance peaks, indicate degradation.

Visualizations



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Caption: Troubleshooting workflow for unstable Chromium(III) nitrate solutions.



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Caption: Key factors influencing the stability of Chromium(III) nitrate solutions.

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